

what is 4-(hydroxyamino)quinoline N-oxide

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Compound of Interest

Compound Name:	4-(hydroxyamino)quinoline N-oxide
CAS No.:	4637-56-3
Cat. No.:	B1213062

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Title: Molecular Mechanisms and Experimental Methodologies of **4-(Hydroxyamino)quinoline N-oxide** (4-HAQO) in Mutagenesis and Carcinogenesis

Executive Summary

In preclinical oncology and genotoxicity testing, controlling the exact onset of localized cellular transformation is critical for building accurate disease models. **4-(Hydroxyamino)quinoline N-oxide** (4-HAQO) (CAS: 4637-56-3), a hydroxylamine derivative of quinoline, serves as the proximate carcinogenic metabolite of the well-characterized pro-carcinogen 4-nitroquinoline 1-oxide (4-NQO)[1].

While 4-NQO is administered systemically and relies on hepatic and cytosolic reductases for bioactivation, utilizing 4-HAQO allows researchers to isolate specific downstream genotoxic events, bypass metabolic bottlenecks, and induce localized tumorigenesis (such as osteosarcoma and squamous cell carcinomas)[2]. This whitepaper dissects the biochemical causality of 4-HAQO-mediated DNA adduction, synthesizes key physical parameters, and provides self-validating protocols for both in vitro macromolecular binding assays and in vivo local tumor induction.

Mechanistic Biology: From Proximate to Ultimate Carcinogen

The transformation of healthy tissue into a neoplastic phenotype by 4-HAQO is governed by a strict sequence of electrophilic activation and nucleophilic attack on purine bases.

The Bioactivation Causality

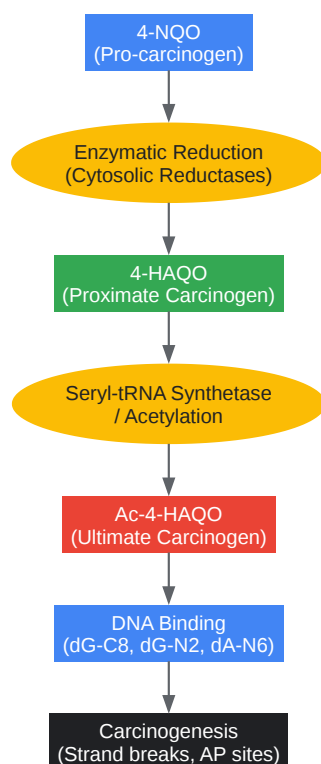
4-HAQO itself does not spontaneously bind to DNA in cell-free aqueous conditions. It is a proximate carcinogen. To become an ultimate carcinogen, the hydroxyl group must be esterified[3]. In vivo, this is primarily mediated by seryl-tRNA synthetase or acetyl-CoA-dependent mechanisms, which convert 4-HAQO into an electrophilic ester (e.g., seryl-4-HAQO or 4-acetoxyaminoquinoline 1-oxide, Ac-4-HAQO)[4]. The departure of the acyl/aminoacyl group leaves a highly reactive nitrenium ion that intercalates into the DNA double helix.

Because cell-free experimental systems lack these specific synthetases, researchers investigating direct DNA adduction kinetics in vitro must utilize synthesized Ac-4-HAQO to simulate the ultimate carcinogenic intermediate[5].

Adduction Topography and Helix Perturbation

Once activated, the electrophile aggressively targets purine residues, reacting heavily with guanine (forming C8 and N2 adducts) and, to a lesser extent, adenine. The most prominent and structurally disruptive stable adduct formed is dG III (N-(deoxyguanosin-C8-yl)-4-aminoquinoline 1-oxide)[6].

Interestingly, Ac-4-HAQO exhibits a high degree of topological specificity. It is virtually unreactive with pure left-handed Z-DNA structures but is distinctly hyperreactive at B-Z DNA junctions[7]. This binding unwinds the DNA helix significantly. Research on topoisomers demonstrates that adduction causes an average unwinding angle of -15.1° in negatively supercoiled DNA, driven predominantly by the highly distortive dGuo-N2-AQO adduct[8].



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Caption: Metabolic activation cascade of 4-NQO to 4-HAQO, resulting in DNA adduction and carcinogenesis.

Quantitative Data: Physiochemical & Adduction Profiles

To inform experimental design, the physical characteristics and DNA binding metrics of 4-HAQO and its active derivative are summarized below.

Parameter	Value / Characteristic	Source
IUPAC Name	4-(hydroxyamino)quinoline 1-oxide	[1]
Molecular Weight	176.17 g/mol	[1]
Physical Appearance	Gold/Amber to white granular powder	[9]
Primary DNA Adduct	dG III (N-(deoxyguanosin-C8-yl)-4-aminoquinoline 1-oxide)	[5][6]
Helix Unwinding Angle	-15.1° ± 1.5° (Negatively supercoiled DNA)	[8]
Helix Unwinding Angle	-6.5° ± 1.4° (Positively supercoiled DNA)	[8]
Sequence Selectivity	B-Z structural junctions (Hyperreactive)	[7]

Experimental Methodologies

Protocol A: In Vitro DNA Adduction and Helix Unwinding Assay

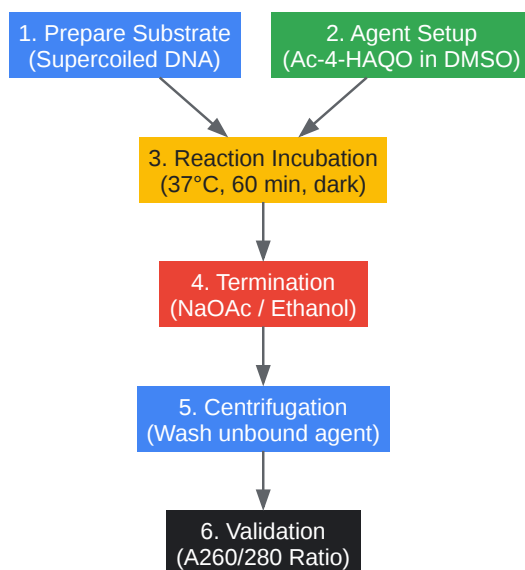
To map adduct formation without the variable of cellular metabolism, this protocol uses the synthesized ultimate carcinogen model, Ac-4-HAQO[5].

Rationale for Experimental Choice: Using Ac-4-HAQO bypasses the need for cytosolic extracts to reduce/acetylate the pro-drug, providing exact stoichiometric control over the DNA modification ratio.

Step-by-Step Procedure:

- Substrate Preparation: Suspend 50 µg of negatively supercoiled plasmid DNA (e.g., pBR322) in 500 µL of standard TE buffer (10 mM Tris-HCl, 1 mM EDTA, pH 7.4).

- **Reagent Solubilization:** Dissolve Ac-4-HAQO in anhydrous DMSO to a stock concentration of 1 mM immediately prior to use to prevent spontaneous hydrolysis.
- **Adduction Reaction:** Add the Ac-4-HAQO stock to the DNA solution to achieve a final carcinogen concentration of 10–50 μM . Ensure final DMSO concentration does not exceed 5% to prevent unintended DNA denaturation.
- **Incubation:** Incubate the mixture at 37°C for 60 minutes in the dark.
- **Termination & Precipitation:** Terminate the reaction by adding 1/10th volume of 3M Sodium Acetate (pH 5.2) and 2.5 volumes of ice-cold 100% ethanol. Incubate at -20°C for 2 hours.
- **Centrifugation:** Pellet the modified DNA at 14,000 x g for 30 minutes at 4°C. Wash the pellet twice with 70% ethanol to remove residual, unbound Ac-4-HAQO.
- **Resuspension & Validation:** Resuspend the pellet in 50 μL of nuclease-free water.
 - **Self-Validation Gate:** Measure the A260/A280 ratio. A ratio ≥ 1.8 verifies complete removal of chemical artifacts. Denaturation curves can now be run to confirm thermal destabilization typical of adducted DNA.



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Caption: Step-by-step workflow for in vitro DNA modification using the ultimate carcinogen model Ac-4-HAQO.

Protocol B: In Vivo Localized Osteosarcoma Induction Model

Because 4-HAQO circumvents the need for systemic liver metabolism (which 4-NQO requires), it is uniquely suited for creating site-specific solid tumor models, such as localized tibial osteosarcomas[2].

Rationale for Experimental Choice: Injecting 4-HAQO directly into the bone marrow forces immediate, highly concentrated genotoxic exposure to local osteoprogenitor cells, minimizing off-target systemic toxicity (e.g., liver failure).

Step-by-Step Procedure:

- **Anesthesia:** Anesthetize the murine subject (e.g., C57BL/6 or specific transgenic strains) via intraperitoneal injection of pentobarbital sodium or inhaled isoflurane.
- **Surgical Preparation:** Shave the hindlimb. Disinfect the surgical site completely using 75% ethanol and an iodine solution.
- **Incision and Exposure:** Make a micro-incision through the skin and muscle to expose the proximal tibia.
- **Marrow Access:** Using a high-speed micro-drill or fine scalpel, create a small cortical window to expose the underlying bone marrow cavity.
- **Carcinogen Administration:** Carefully administer 1 mg of 4-HAQO powder directly into the bone marrow cavity utilizing a sterile micro-scraper or fine applicator[2].
 - **Note on Handling:** 4-HAQO must be handled in a certified chemical fume hood using rigorous PPE due to its extreme mutagenicity.
- **Closure:** Close the cortical window with bone wax (if necessary) and suture the muscle and skin layers independently.

- Monitoring & Validation: Monitor the mice for 8 to 12 weeks.
 - Self-Validation Gate: Perform micro-CT imaging of the limb at 6 weeks post-surgery. Irregular bone remodeling, cortical destruction, and the presence of radio-opaque soft tissue masses validate the establishment of the osteosarcoma model[2].

Conclusion

4-(Hydroxyamino)quinoline N-oxide occupies a unique position in experimental pathology. By utilizing the proximate (4-HAQO) or ultimate (Ac-4-HAQO) forms of the carcinogen, researchers can surgically isolate distinct phases of the genotoxic lifecycle—from initial DNA topological unwinding at B-Z junctions to the aggressive induction of localized sarcomas in vivo. Robust adherence to the physicochemical constraints and self-validating protocols outlined above ensures reproducible and highly translational oncology data.

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